



Disperse Red 151: A Detailed Profile for Inks and Plastics Formulation

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **Disperse Red 151**, identified by CAS number 70210-08-1 and C.I. 26130, is a brilliant red, double azo dye.[1] Its molecular formula is C27H25N5O5S, and it has a molecular weight of 531.58 g/mol .[1][2] This synthetic colorant is primarily utilized in the dyeing of polyester and has applications in the formulation of inks and the coloration of plastics.[1][3] Its non-ionic nature and low water solubility make it suitable for dispersion in various media. This document provides detailed application notes and experimental protocols for the use of **Disperse Red 151** in inks and plastics, summarizing key performance data and outlining methodologies for its incorporation and evaluation.

Chemical and Physical Properties

A summary of the key identifiers and properties of **Disperse Red 151** is provided in the table below.



Property	Value	Reference	
CI Name	Disperse Red 151, C.I. 26130) [1]	
CAS Number	70210-08-1 [2]		
Chemical Class	Double Azo [1]		
Molecular Formula	C27H25N5O5S	[1][2]	
Molecular Weight	531.58 g/mol	[1][2]	
IUPAC Name	2-[[6-hydroxy-5-[(E)-[4-[(E)-phenyldiazenyl]phenyl]diazenyl]naphthalen-2-yl]sulfonylmethylamino]ethyl acetate	[2]	
Appearance	Brilliant Red Solid	[1][3]	

Application in Plastics

Disperse Red 151 is a suitable colorant for various plastics, particularly polyester (e.g., Polyethylene Terephthalate - PET), due to its vibrant red shade and good fastness properties. It is typically incorporated into the plastic matrix via a masterbatch.

Performance Data in Plastics

The following table summarizes the fastness properties of **Disperse Red 151** when used in polyester.



Property	Test Method	Rating	Reference
Light Fastness	ISO 105-B02	5	[1][3]
Washing Fastness (Staining)	ISO 105-C06	4-5	[1][3]
Washing Fastness (Fading)	ISO 105-C06	5	[1][3]
Perspiration Fastness (Staining)	ISO 105-E04	4-5	[1][3]
Perspiration Fastness (Fading)	ISO 105-E04	5	[1][3]
Ironing Fastness	ISO 105-X11	4-5	[1][3]
Sublimation Fastness	ISO 105-P01	4-5	-
Thermal Stability	-	Up to 280-290 °C (in PET masterbatch)	[4]

Note: Fastness ratings are on a scale of 1 to 5, with 5 being the best, except for light fastness, which is on a scale of 1 to 8.

Experimental Protocol: Preparation of a Disperse Red 151 Masterbatch for PET

This protocol outlines the preparation of a color masterbatch for coloring PET.

Materials:

- PET carrier resin (30-60% by mass)
- **Disperse Red 151** (20-60% by mass)
- Dispersant (e.g., a wax or metallic soap, 3-5% by mass)
- Nucleating agent (2-8% by mass)



• Antioxidant (0.1-1% by mass)

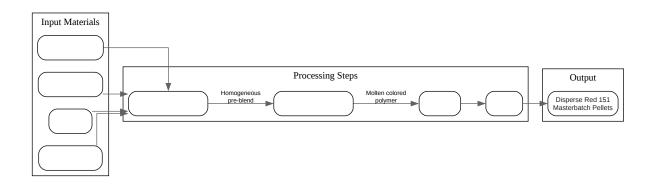
Equipment:

- High-speed mixer
- Twin-screw extruder
- Pelletizer
- Drying oven

Procedure:

- Pre-mixing: Dry all components thoroughly. Weigh the components according to the desired formulation and pre-mix them in a high-speed mixer for 10-20 minutes at a rotating speed of 500-1500 rpm and a temperature of 140-180°C.
- Extrusion: Feed the pre-mixed material into a twin-screw extruder. Melt and blend the mixture at a melt temperature of 280-290°C with a screw speed of 100-300 rpm.[4] The shearing and mixing action of the extruder should ensure a homogeneous dispersion of the dye. The residence time in the extruder should be 10-15 minutes.
- Pelletizing: Extrude the molten, colored polymer through a die and pelletize it into masterbatch granules.
- Drying: Dry the resulting masterbatch pellets to remove any residual moisture.





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Workflow for **Disperse Red 151** Masterbatch Preparation.

Application in Inks

Disperse Red 151 can be formulated into solvent-based inks, particularly for inkjet printing on synthetic substrates like polyester. The dye's insolubility in water necessitates the use of organic solvents and dispersing agents to create a stable ink dispersion.

Performance Data in Inks

Quantitative data for the performance of **Disperse Red 151** specifically in ink formulations is not widely published in standardized formats. However, the lightfastness on polyester (a rating of 5 on the Blue Wool Scale) provides a benchmark for its potential durability in printed applications.[1][3] The stability of the ink formulation itself is a critical performance parameter.

Experimental Protocol: Preparation of a Solvent-Based Inkjet Ink with Disperse Red 151

This protocol provides a general guideline for the formulation of a solvent-based inkjet ink containing **Disperse Red 151**.



Materials:

- **Disperse Red 151** (1-15% by weight)
- Dispersing agent (e.g., polymeric dispersant, 2-5% by weight)
- Wetting agent/Co-solvent (e.g., diethylene glycol, ethylene glycol, 5-25% by weight)[5]
- Primary Solvent (e.g., a ketone or glycol ether) (60-90% by weight)
- Binder resin (optional, for adhesion)
- Other additives (e.g., defoamer, surfactant)

Equipment:

- · High-speed stirrer or homogenizer
- Ball mill or bead mill for grinding
- Filtration system (e.g., 0.22 μm filter)

Procedure:

- Dye Paste Preparation: Prepare a concentrated dye paste by mixing **Disperse Red 151** (e.g., 16.7 wt%), a dispersing agent (e.g., 9.2 wt%), and a wetting agent (e.g., diethylene glycol, 16.7 wt%) with deionized water (57.4 wt%).[5]
- Grinding: Mill the dye paste using a ball mill or bead mill with zirconia beads at a high speed (e.g., 800 rpm) for several hours to achieve the desired particle size.[5]
- Ink Formulation: In a separate vessel, combine the primary solvent, co-solvents, and any binder resins.
- Dispersion: Slowly add the ground dye paste to the solvent mixture under high-speed stirring until a homogeneous dispersion is obtained.

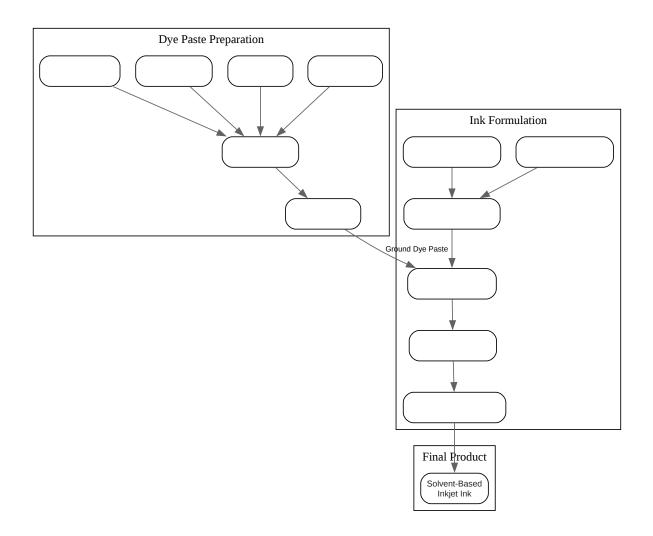
Methodological & Application





- Let-down and Additives: Adjust the final concentration with additional solvent and add other functional additives like surfactants or defoamers as needed.
- Filtration: Filter the final ink through a sub-micron filter (e.g., 0.22 μm) to remove any large particles that could clog inkjet nozzles.[5]





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